



# use of cyanogen iodide in taxidermy as a preservative

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|----------------------|-----------------|-----------|
| Compound Name:       | Cyanogen iodide |           |
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# **Acknowledgment of Request and Safety Advisory**

It is imperative to state that providing detailed application notes and protocols for the use of **cyanogen iodide** as a preservative in taxidermy would be irresponsible and dangerous. **Cyanogen iodide** is an extremely toxic and hazardous chemical.[1][2][3] Its use in taxidermy is historical and has been discontinued due to the severe risks it poses to human health.[1][4] This document will therefore not provide a protocol for its use. Instead, it will offer a historical context for its application, detail its significant dangers, and describe modern, safer alternatives, in line with responsible scientific and safety practices.

# Historical Context of Chemical Preservatives in Taxidermy

Historically, taxidermists and museum curators have used a variety of potent chemicals to prevent the decay of specimens and to protect them from insect damage.[5][6] Before the 20th century, mixtures of herbs and salts were used, but these were largely ineffective for long-term preservation.[5] This led to the adoption of more potent, and often more hazardous, substances.

Arsenic and mercury were among the most common chemicals used for preservation from the 18th century through to the mid-20th century.[5][7] Arsenical soaps or powders were applied to the inner side of skins to deter pests like silverfish, carpet beetles, and moths.[6][7] While effective, the high toxicity of these compounds has left a legacy of hazardous museum artifacts



that require special handling protocols to this day.[6][8][9] It is in this context of searching for powerful biocides that **cyanogen iodide** also found limited use.[1][4][10]

### The Extreme Hazards of Cyanogen Iodide

**Cyanogen iodide** (ICN) is a highly toxic inorganic compound that is fatal if inhaled, ingested, or absorbed through the skin.[1][4] It can cause convulsions, paralysis, and death from respiratory failure.[1][2] The compound is a strong irritant and can cause severe burns to the eyes and skin upon contact.[1][3]

A significant danger of **cyanogen iodide** is its instability. It reacts slowly with water or carbon dioxide to produce highly toxic hydrogen cyanide gas.[1][11] Heating the compound can also release poisonous gases, including nitrogen oxides and cyanide.[1] Due to these extreme dangers, it is classified as an extremely hazardous substance in the United States and is subject to strict reporting and handling requirements.[1]

Symptoms of Acute Exposure to **Cyanogen Iodide** may include:

- Irritation and burning of the skin, eyes, nose, and throat[3]
- Hypertension and rapid heart rate, followed by low blood pressure and slow heart rate[2]
- Headache, confusion, dizziness, and agitation[2][3]
- Convulsions, paralysis, and coma[2]
- Death from respiratory failure[1][2]

## **Modern and Safer Alternatives in Taxidermy**

The field of taxidermy has evolved significantly, with a strong emphasis on safety for both the taxidermist and for those who will handle the finished specimens. Modern taxidermy relies on a combination of physical preservation techniques and safer chemical agents.

Current Preservation Methods Include:

• Tanning: Modern commercial tanning solutions, such as Liqua-Tan and EZ-100, are widely used to preserve skins efficiently and safely.[12] These methods convert the raw hide into a



stable, durable leather that is resistant to decay.

- Borax: Borax (sodium borate) is a commonly used dry preservative and insect deterrent.[12]
   It is particularly popular for bird taxidermy and for absorbing moisture and grease during the skinning process.[12][13]
- Denatured Alcohols: Ethyl and isopropyl alcohols are used as preservatives for fluidpreserved specimens, as they are effective at killing bacteria and mold.[14]
- Freezing and Freeze-Drying: For scientific specimens, freezing can be a temporary measure, while freeze-drying offers a long-term preservation solution without the use of chemical preservatives.

These modern alternatives are effective and pose significantly lower health risks than the hazardous chemicals of the past.

### **Data Presentation: Comparison of Preservatives**



| Preservative<br>Agent                 | Historical<br>Period of Use       | Primary<br>Function            | Key Hazards   | Modern Status   |
|---------------------------------------|-----------------------------------|--------------------------------|---|---|
| Cyanogen lodide                       | Late 19th - Early<br>20th Century | Biocide /<br>Insecticide       | Extremely toxic, fatal if inhaled/ingested/ absorbed, releases hydrogen cyanide gas.[1]       | Obsolete and extremely dangerous. Not used.                             |
| Arsenic<br>Compounds                  | ~18th Century -<br>1970s          | Insecticide                    | Highly toxic,<br>known<br>carcinogen, dust<br>is easily inhaled<br>or absorbed.[5]<br>[6][15] | Obsolete and dangerous. Legacy contamination is a major concern. [6][8] |
| Mercuric<br>Chloride                  | ~19th - Early<br>20th Century     | Insecticide /<br>Fungicide     | Highly toxic, particularly to the nervous system.   | Obsolete and dangerous.   |
| Borax                                 | Modern                            | Dehydrating agent, insecticide | Mild irritant, low toxicity.  | Widely used and considered safe. [12]                                   |
| Commercial<br>Tanning Agents          | Modern                            | Skin preservation<br>(tanning) | Varies by formula, generally low toxicity with proper handling.                               | Standard industry practice.   |
| Alcohols<br>(Ethanol,<br>Isopropanol) | Modern                            | Fluid<br>preservation          | Flammable, can cause irritation.  | Standard for<br>fluid-preserved<br>specimens.[14]                       |



# **Experimental Protocols: Safety in Modern Museum Collections**

Instead of a protocol for the use of a hazardous substance, the following outlines a modern protocol for the safe handling of potentially hazardous historical specimens, such as those treated with arsenic or other toxic chemicals.

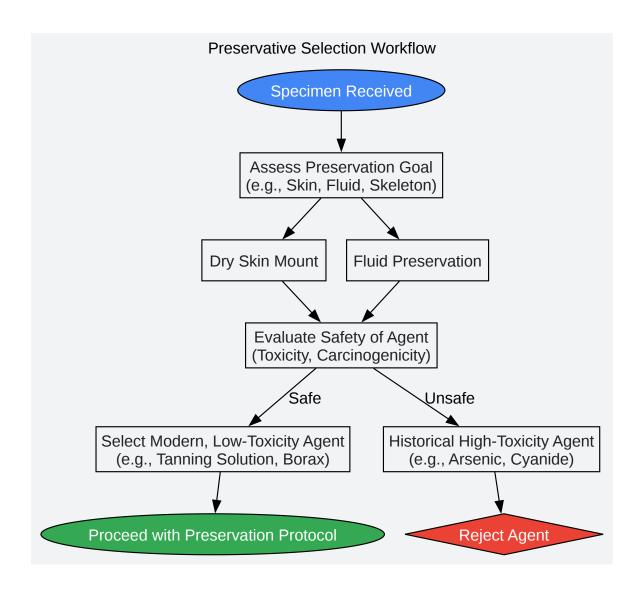
Protocol: Safe Handling of Potentially Hazardous Taxidermy Specimens

- Assumption of Hazard: Treat any taxidermy specimen created before the 1980s as potentially hazardous.[6][9]
- Personal Protective Equipment (PPE): Before handling, personnel must wear appropriate
   PPE, including nitrile gloves, an N95 respirator or a mask with a HEPA filter, and a protective apron or disposable suit.[6][9]
- Minimize Disturbance: Handle the object as little as possible. Moving the specimen can release toxic dust particles into the air.[6] When transport is necessary, enclose the item in a plastic bag to contain any loose particles.[9]
- Designated Handling Area: All handling and examination should occur in a well-ventilated area, preferably under a fume hood.
- Labeling: All specimens known or suspected to be hazardous must be clearly labeled as such.[5]
- Storage and Display: Hazardous specimens should be stored in sealed cabinets or displayed in well-sealed cases to prevent visitor and staff exposure.[5][16]
- Decontamination: After handling, thoroughly wash hands and any exposed skin. Dispose of single-use PPE according to hazardous waste guidelines.
- Testing: If the preservation history is unknown, consider testing for the presence of heavy metals like arsenic. This can be done with spot test kits or more advanced analytical techniques like X-Ray Fluorescence (XRF).[5][17]



## **Visualizations**

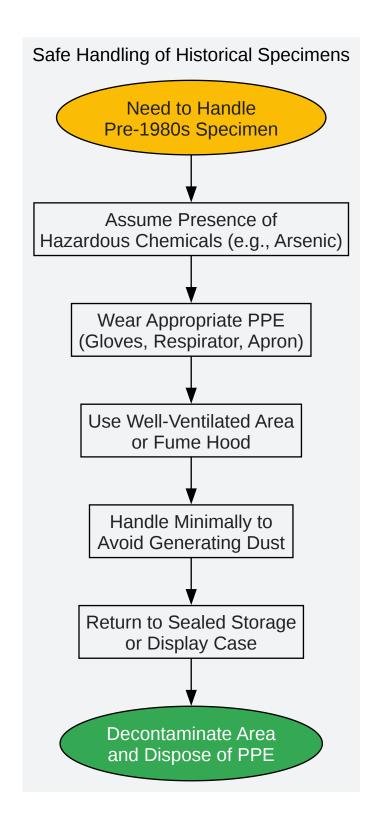
The following diagrams illustrate logical workflows related to the safe handling and preservation of museum specimens.



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Caption: A workflow for selecting a safe and effective preservative in a modern setting.





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